

Barium Chlorate (CAS No. 13477-00-4): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Barium chlorate*

Cat. No.: *B081389*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Barium chlorate, identified by CAS number 13477-00-4, is a powerful oxidizing agent with the chemical formula $\text{Ba}(\text{ClO}_3)_2$. This white crystalline solid is well-regarded for its application in pyrotechnics, where it imparts a vibrant green color to flames. However, its utility in other scientific and industrial domains, particularly in the life sciences, is severely limited by its inherent toxicity and instability. This technical guide provides an in-depth overview of **barium chlorate**, focusing on its physicochemical properties, synthesis protocols, applications, and, most critically for the target audience, its toxicological profile. The information presented herein underscores the compound's unsuitability for direct use in drug development and highlights the safety precautions necessary when handling this hazardous material.

Physicochemical Properties

Barium chlorate is a white, crystalline solid that is soluble in water.^[1] It is a strong oxidizer and can form explosive mixtures with combustible materials.^{[1][2]} Key quantitative properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	13477-00-4	[1]
Molecular Formula	$\text{Ba}(\text{ClO}_3)_2$	[1]
Molar Mass	304.23 g/mol	[1]
Appearance	White crystalline solid	[1] [3]
Density	3.18 g/cm ³	[1]
Melting Point	413.9 °C (decomposes)	[1]
Solubility in water	27.5 g/100 mL (20 °C)	[1]
LD50 (median dose)	500.1 mg/kg	[1]

Experimental Protocols

Synthesis of Barium Chlorate via Double Displacement

This is a common and straightforward method for producing **barium chlorate**.[\[1\]](#)

Methodology:

- Prepare separate aqueous solutions of barium chloride (BaCl_2) and sodium chlorate (NaClO_3).
- Mix the two solutions. A double displacement reaction will occur: $\text{BaCl}_2 + 2 \text{NaClO}_3 \rightarrow \text{Ba}(\text{ClO}_3)_2 + 2 \text{NaCl}$.[\[1\]](#)
- Concentrate the resulting mixture by heating to evaporate some of the water.
- Cool the concentrated solution. **Barium chlorate**, being less soluble than sodium chloride, will precipitate out.[\[1\]](#)
- Filter the solution to collect the **barium chlorate** crystals.
- The crude product can be purified by recrystallization.[\[4\]](#) Dissolve the crystals in a minimal amount of hot water and allow them to slowly cool, which will form purer crystals.[\[4\]](#)

Synthesis via Electrolysis

For a sodium-free product, which is important in pyrotechnics to avoid a yellow tinge to the flame, electrolysis is a preferred method.[1]

Methodology:

- Prepare an aqueous solution of barium chloride (BaCl_2).[1]
- Use a noble metal oxide-coated titanium anode and a rotating stainless steel cathode for the electrolysis.[5]
- Pass a direct current through the solution. The overall reaction is: $\text{BaCl}_2 + 6 \text{ H}_2\text{O} \rightarrow \text{Ba}(\text{ClO}_3)_2 + 6 \text{ H}_2$.[1]
- The efficiency of the reaction is influenced by factors such as electrolyte concentration, current density, pH, and temperature.[5]
- After electrolysis, the **barium chlorate** can be isolated by evaporation of the water.

Applications

The primary and most well-documented application of **barium chlorate** is in pyrotechnics.[1] When heated with a combustible material, it produces a distinct green flame, which is characteristic of the barium ion.[1] It has also been used in the manufacture of explosives, matches, and as a mordant in dyeing textiles.[6]

Relevance to Drug Development: A Toxicological Perspective

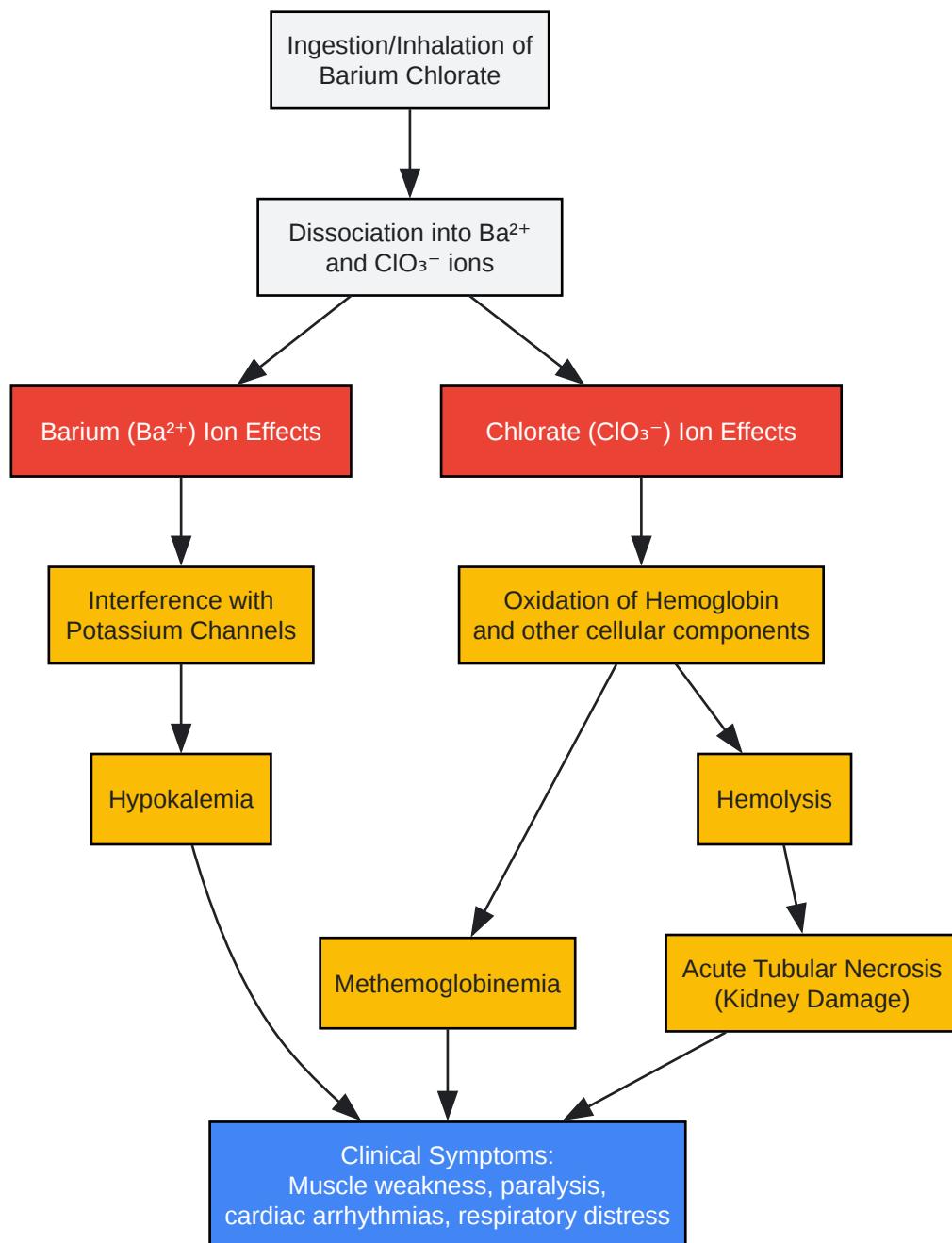
Barium chlorate has no direct application in drug development due to its significant toxicity.[1][7] For professionals in this field, understanding its hazardous properties is crucial for safety and for recognizing why certain compounds are not viable pharmaceutical candidates.

Mechanism of Toxicity

The toxicity of **barium chlorate** is twofold, stemming from both the barium and the chlorate ions.

- Barium Ion (Ba^{2+}): Soluble barium compounds are toxic to humans.[\[1\]](#) The Ba^{2+} ion can interfere with potassium channels in cells, leading to a condition called hypokalemia (low potassium levels in the blood).[\[8\]](#)[\[9\]](#) This can cause a range of symptoms, including muscle weakness, paralysis, and cardiac arrhythmias.[\[9\]](#)[\[10\]](#)
- Chlorate Ion (ClO_3^-): Chlorates are potent oxidizing agents that can cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized from the ferrous (Fe^{2+}) to the ferric (Fe^{3+}) state.[\[1\]](#)[\[7\]](#) This reduces the oxygen-carrying capacity of the blood, leading to symptoms like dizziness, headache, and in severe cases, death.[\[1\]](#)[\[10\]](#) The chlorate ion can also lead to hemolysis (destruction of red blood cells) and kidney damage.[\[7\]](#)

The logical flow of **barium chlorate** toxicity can be visualized as follows:



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Figure 1: Simplified pathway of **Barium Chlorate** toxicity.

Safety and Handling

Given its hazardous nature, strict safety protocols must be followed when handling **barium chlorate**.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[\[10\]](#) In case of dust, a respirator is necessary.[\[10\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from combustible materials, reducing agents, strong acids, and ammonium compounds.[\[3\]](#)
- Handling: Avoid creating dust. Do not expose to friction or shock.[\[8\]](#)
- Disposal: **Barium chlorate** should be disposed of as hazardous waste in accordance with local regulations.[\[1\]](#) It can be neutralized by first treating with a reducing agent (like sodium bisulfite) followed by precipitation of the barium as insoluble barium sulfate.

The general workflow for safe handling and disposal is outlined below:



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Figure 2: Workflow for safe handling and disposal of **Barium Chlorate**.

Conclusion

Barium chlorate is a compound with interesting properties, particularly as a strong oxidizing agent and a colorant in pyrotechnics. However, for researchers and professionals in drug development, its primary significance lies in its toxicity. The dual hazardous nature of the barium and chlorate ions makes it unsuitable for any therapeutic application. A thorough understanding of its physicochemical properties and toxicological profile is essential for ensuring safety in any laboratory or industrial setting where this compound might be encountered.

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